

Technical Guide: Spectroscopic Characterization of 2-Methylpentane-1-sulfonamide

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Compound of Interest

Compound Name: 2-Methylpentane-1-sulfonamide

CAS No.: 1247852-31-8

Cat. No.: B1527877

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CAS Registry Number: 1247852-31-8 Molecular Formula: $C_6H_{15}NO_2S$ Molecular Weight: 165.25 g/mol

Executive Summary

This guide provides a comprehensive analysis of the spectral signature of **2-Methylpentane-1-sulfonamide** using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS). The presence of a chiral center at the C2 position and the electron-withdrawing sulfonyl group creates specific spectral anomalies—most notably diastereotopic splitting at C1—that are critical for structural validation in drug development workflows.

Structural Analysis & Sample Preparation

Before spectral acquisition, the structural integrity of the analyte must be understood to interpret data correctly.

- **Chirality:** The C2 carbon is a stereocenter. Unless stereoselective synthesis is employed, the sample is a racemic mixture.

- **Electronic Environment:** The sulfonyl group ($-\text{SO}_2-$) exerts a strong inductive effect ($-I$), deshielding adjacent protons (C1) and carbons.
- **Sample Preparation Protocol:**
 - **NMR:** Dissolve 5–10 mg in DMSO- d_6 (0.6 mL). DMSO is preferred over CDCl_3 to prevent the broadening of the sulfonamide $-\text{NH}_2$ signal due to proton exchange and to ensure solubility.
 - **IR:** Prepare a KBr pellet (1–2 mg sample in 100 mg KBr) or use ATR (Attenuated Total Reflectance) on the neat solid.
 - **MS:** Dilute to 10 μM in Methanol/Water (50:50) + 0.1% Formic Acid for ESI-MS.

Mass Spectrometry (MS)

Mass spectrometry provides the primary confirmation of molecular weight and structural connectivity. For aliphatic sulfonamides, Electrospray Ionization (ESI) in positive mode is the standard.

Fragmentation Mechanics

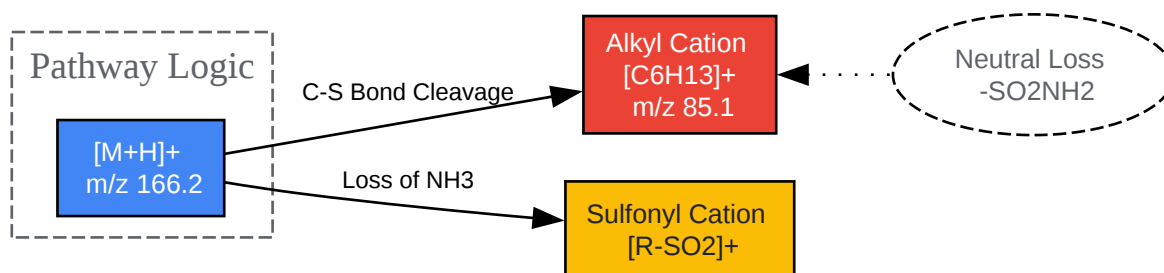
The fragmentation of **2-Methylpentane-1-sulfonamide** follows a distinct pathway driven by the stability of the sulfonyl moiety and the alkyl chain.

Key Diagnostic Ions (ESI+):

- $[\text{M}+\text{H}]^+$ (m/z 166.2): Protonated molecular ion.
- $[\text{M}+\text{Na}]^+$ (m/z 188.2): Sodium adduct (common in ESI).
- m/z 85.1 ($[\text{C}_6\text{H}_{13}]^+$): Loss of the sulfonamide group ($-\text{SO}_2\text{NH}_2$). This carbocation undergoes rearrangement to stable tertiary structures.
- m/z 149.0 ($[\text{M}-\text{NH}_2]^+$): Loss of the amine group (less common in soft ionization but visible in EI).

Fragmentation Pathway Diagram

The following diagram illustrates the logical fragmentation flow for structural confirmation.



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Caption: Figure 1. ESI(+) Fragmentation pathway showing the primary cleavage of the C-S bond yielding the alkyl carbocation.

Infrared Spectroscopy (IR)

IR spectroscopy is the "fingerprint" method for confirming the functional group status, particularly the oxidation state of the sulfur and the integrity of the primary amine.

Characteristic Bands

The sulfonamide group exhibits two strong stretching vibrations due to the SO₂ moiety and two sharp bands for the primary amine (-NH₂).

Functional Group	Vibration Mode	Wavenumber (cm ⁻¹)	Intensity	Notes
Amine (-NH ₂)	N-H Asymmetric Stretch	3350–3380	Medium	Diagnostic doublet for primary sulfonamides.
Amine (-NH ₂)	N-H Symmetric Stretch	3250–3280	Medium	
Sulfonyl (-SO ₂ -)	S=O Asymmetric Stretch	1310–1330	Strong	Highly sensitive to S-N bond order.
Sulfonyl (-SO ₂ -)	S=O Symmetric Stretch	1140–1160	Strong	Confirms sulfonyl vs. sulfinyl.
Alkyl (C-H)	C-H sp ³ Stretch	2850–2960	Strong	Methyl/Methylene backbone.

Technical Insight: A common error is misidentifying the broad O-H stretch of water (from wet KBr) as the N-H stretch. The sulfonamide N-H bands are typically sharper and appear as a distinct doublet.

Nuclear Magnetic Resonance (NMR)

NMR provides the definitive map of the carbon skeleton and stereochemistry.

¹H NMR (400 MHz, DMSO-d₆)

The chirality at C2 renders the two protons at C1 diastereotopic. They are chemically non-equivalent and will not appear as a simple doublet.

Position	Type	δ (ppm)	Multiplicity	Integration	Coupling (J)	Assignment Logic
-SO ₂ NH ₂	Amine	6.60–6.80	Broad Singlet	2H	-	Exchangeable with D ₂ O.
C1-H ^a	Methylene	2.85	dd	1H	J≈13, 6 Hz	Diastereotopic proton A (adjacent to chiral C2).
C1-H ^b	Methylene	3.05	dd	1H	J≈13, 7 Hz	Diastereotopic proton B.
C2-H	Methine	1.95	Multiplet	1H	-	Beta-branched, deshielded by proximity to SO ₂ .
C3/C4	Methylene	1.10–1.40	Multiplet	4H	-	Alkyl chain envelope.
C2-CH ₃	Methyl	0.98	Doublet	3H	J≈6.5 Hz	Branch methyl group.
C5-H ₃	Methyl	0.85	Triplet	3H	J≈7.0 Hz	Terminal methyl group.

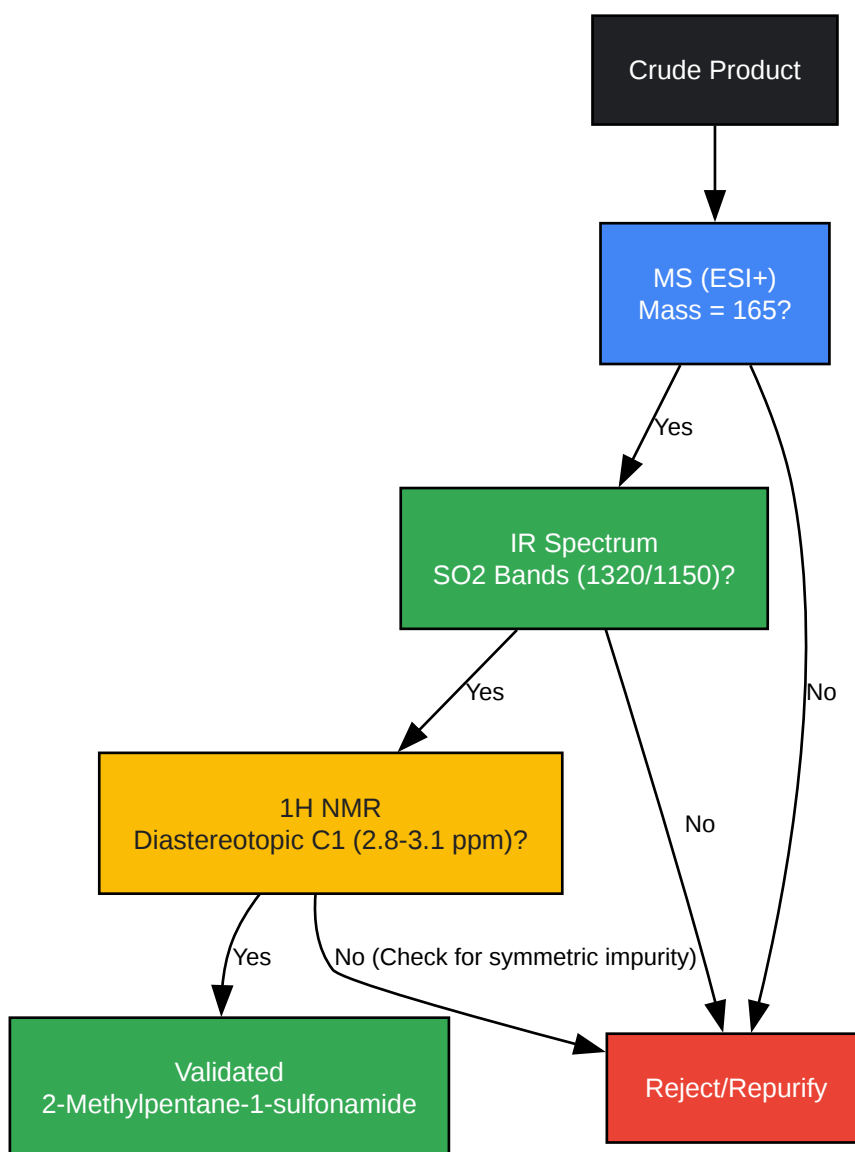
Critical Interpretation: The C1 protons appear as an ABX system (with C2-H). You will observe two distinct signals (doublet of doublets) rather than a simple doublet. This confirms the presence of the adjacent chiral center at C2.

¹³C NMR (100 MHz, DMSO-d₆)

Carbon	Type	δ (ppm)	Assignment
C1	CH ₂	58.5	Directly attached to -SO ₂ - (Deshielded).
C2	CH	30.2	Chiral center (Branch point).
C3	CH ₂	38.1	Terminal methyl.
C4	CH ₂	20.1	
C5	CH ₃	14.2	
C2-Me	CH ₃	19.5	Branch methyl.

Experimental Validation Workflow

To ensure data integrity during synthesis or extraction, follow this logic gate for compound validation.



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Caption: Figure 2. Step-wise spectroscopic validation logic for confirming **2-Methylpentane-1-sulfonamide** identity.

References

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Sources

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- [2. Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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